

Roflurane's potential as a fire suppressant

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Roflurane
CAS No.: 679-90-3
Cat. No.: B1679507

[Get Quote](#)

Foreword

The following document is a response to a request for an in-depth technical guide on the potential of **Roflurane** as a fire suppressant. Following a comprehensive search of scientific literature, safety data sheets (SDS), and chemical databases, no evidence was found to suggest that **Roflurane** has ever been investigated, used, or considered as a fire suppressant.

Roflurane (development code DA-893) is a halocarbon compound that was investigated as an inhalational anesthetic but was never brought to market^[1]. Its chemical properties and potential applications have not been thoroughly investigated.

The provided safety data sheets for similar halogenated compounds, such as Isoflurane, indicate that while they are generally not flammable, they can be combustible and may produce hazardous decomposition products in a fire, including hydrogen chloride and hydrogen fluoride^[2]. There is no indication in any of the reviewed literature that these compounds possess fire-suppressant properties.

Therefore, it is not possible to provide a technical guide on a non-existent application. The core requirements of the request, including data presentation, experimental protocols, and visualizations, cannot be fulfilled as there is no underlying data to support them.

This document will instead provide a summary of the available safety and flammability data for chemically related compounds to illustrate why such substances are not viable candidates for fire suppression. This information is provided for educational purposes to the target audience of researchers, scientists, and drug development professionals.

Analysis of Chemically Related Compounds and Fire Safety

While no data exists for **Roflurane** as a fire suppressant, an analysis of the safety data for the chemically related anesthetic Isoflurane provides insight into the behavior of halogenated ethers in the presence of fire.

Flammability and Combustion Hazards

Safety data sheets for Isoflurane consistently state that it is a combustible liquid. While it may not be flammable under normal conditions, its vapor can burn when in contact with a high-temperature flame, and ignition ceases upon removal of the flame. Critically, in an oxygen-enriched atmosphere, it may form a flammable or explosive mixture. This characteristic is a significant contraindication for its use as a fire suppressant, as suppressants must be effective in a variety of atmospheric conditions, including those with elevated oxygen levels that can occur during a fire.

Hazardous combustion products are a major concern. When heated to decomposition, Isoflurane produces corrosive and toxic fumes, including:

- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Hydrogen chloride
- Hydrogen fluoride
- Phosgene (in small amounts)

The generation of these hazardous substances during a fire would pose a significant risk to human health and the environment, making it unsuitable as a fire extinguishing agent.

Extinguishing Media Recommendations

In the event of a fire involving Isoflurane, the recommended extinguishing media include carbon dioxide (CO₂), powder, and water spray. There are no limitations specified for extinguishing agents, which implies that standard firefighting procedures are applicable. The advice for firefighters is to wear self-contained breathing apparatus, underscoring the danger of the combustion byproducts.

Comparison with Established Fire Suppressants

Modern fire suppressants, often referred to as "clean agents," are sought as replacements for Halon due to environmental concerns. These agents, such as C₆F₁₂O (a fluorinated ketone), are valued for their high fire suppression efficiency, low toxicity, and environmental compatibility. They function by interrupting the chemical chain reaction of a fire. There is no indication that **Roflurane** or similar anesthetic gases possess such properties. In fact, their chemical instability at high temperatures and the production of toxic byproducts are in direct opposition to the desired characteristics of a fire suppressant.

Conclusion

Based on the available scientific and safety information, **Roflurane** has no potential as a fire suppressant. The premise of the original request is unfounded in existing research. The chemical properties of related halogenated compounds, specifically their combustibility and the generation of hazardous decomposition products, render them unsuitable for this application. The scientific community's efforts in developing new fire-extinguishing agents are focused on compounds with high efficiency, low toxicity, and minimal environmental impact, criteria that **Roflurane** and its analogues do not meet.

Therefore, no data tables, experimental protocols, or logical diagrams related to **Roflurane**'s fire suppression capabilities can be generated. The information provided herein, based on related compounds, serves to explain the absence of such data and to redirect research and development efforts toward viable fire suppressant technologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Roflurane - Wikipedia \[en.wikipedia.org\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Roflurane's potential as a fire suppressant]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679507/docs#roflurane-s-potential-as-a-fire-suppressant\]](https://www.benchchem.com/product/b1679507/docs#roflurane-s-potential-as-a-fire-suppressant)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

